

# Resolve-AL GD safety data sheet and handling precautions

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## Compound of Interest

Compound Name: *Resolve-AL(TM) GD*

Cat. No.: *B8256024*

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An In-depth Technical Guide to the Safe Handling of Resolve-Al™ EuFOD

Introduction: Clarifying "Resolve-AL GD"

In the specialized field of chemical research, precision in nomenclature is paramount to safety and experimental success. The query "Resolve-AL GD" presents a potential ambiguity. "Resolve-Al™" is a trademark of Sigma-Aldrich used for a line of NMR shift reagents.[1] The most prominent product in this line is Resolve-Al™ EuFOD.[2][3] Conversely, "GD" is the military designation for Soman, a highly toxic nerve agent. Given the context of a technical guide for researchers and drug development professionals, it is overwhelmingly likely that the intended subject is the NMR shift reagent. This guide will therefore focus exclusively on Resolve-Al™ EuFOD, also known by its chemical name Tris(6,6,7,7,8,8,8-heptafluoro-2,2-dimethyl-3,5-octanedionato)europium(III) and its common synonym, Sievers' Reagent.[2][4] This document is structured to align with the 16-section Global Harmonized System (GHS) for Safety Data Sheets (SDS) to provide a comprehensive and familiar framework for safety and handling.[5][6][7]

## Section 1: Identification

- Product Name: Resolve-Al™ EuFOD, 99%[2]

- Chemical Name: Tris(6,6,7,7,8,8,8-heptafluoro-2,2-dimethyl-3,5-octanedionato)europium(III) [8]
- Synonyms: Eu(fod)<sub>3</sub>, Sievers' Reagent, Europium(III)-tris(1,1,1,2,2,3,3-heptafluoro-7,7-dimethyl-4,6-octanedionate)[3][4][9]
- Chemical Formula: C<sub>30</sub>H<sub>30</sub>EuF<sub>21</sub>O<sub>6</sub>[10]
- CAS Number: 17631-68-4[2]
- Recommended Use: Laboratory chemical, NMR shift reagent. Enhances stereoselectivity in certain organic reactions.[3][11] For research and industrial use only.[10]

## Section 2: Hazard Identification

This section outlines the potential hazards as defined by the Globally Harmonized System of Classification and Labelling of Chemicals (GHS).[12] Understanding these classifications is the first step in risk mitigation.

- GHS Classification:
  - Skin Corrosion/Irritation - Category 2[10]
  - Serious Eye Damage/Eye Irritation - Category 2[10]
- GHS Label Elements:
  - Pictogram:
  - Signal Word:Warning[10]
- Hazard Statements:
  - H315 - Causes skin irritation.[10]
  - H319 - Causes serious eye irritation.[10]
- Precautionary Statements:

- Prevention:
  - P264 - Wash hands thoroughly after handling.[10]
  - P280 - Wear protective gloves/protective clothing/eye protection/face protection.[10]
- Response:
  - P302+P352 - IF ON SKIN: Wash with plenty of soap and water.[10]
  - P305+P351+P338 - IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[10]

## Section 3: Composition/Information on Ingredients

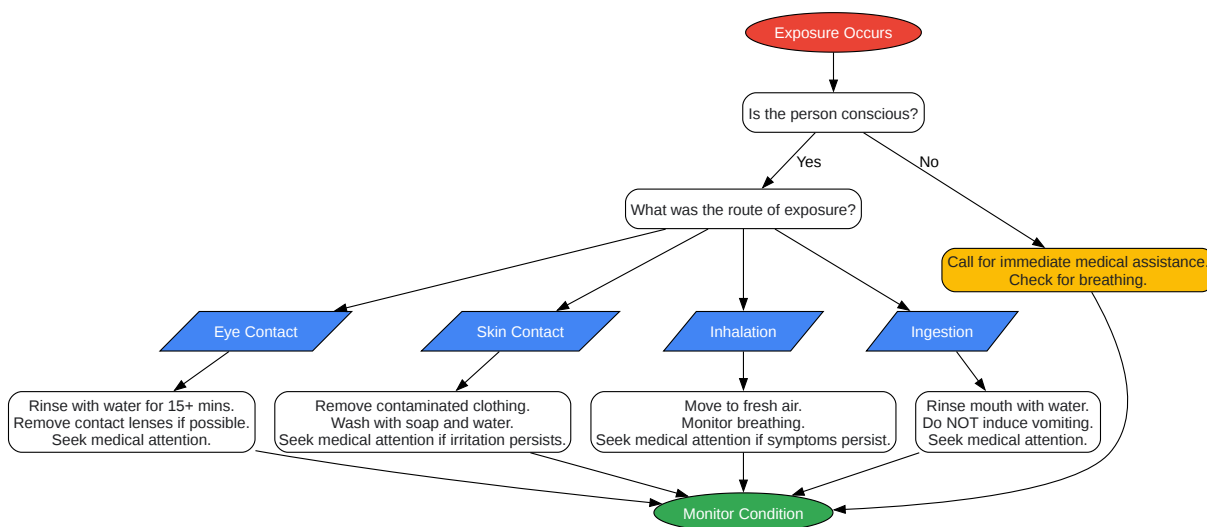
Component	CAS Number	Formula	Purity
Tris(6,6,7,7,8,8,8-heptafluoro-2,2-dimethyl-3,5-octanedionato)europium(III)	17631-68-4	$C_{30}H_{30}EuF_{21}O_6$	≥99%[2]

## Section 4: First-Aid Measures

Immediate and appropriate first aid is critical in the event of an exposure. The primary hazards are skin and eye irritation.[10]

- In Case of Eye Contact: Immediately flush eyes thoroughly with water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do so. Continue rinsing. Seek medical attention.[10]
- In Case of Skin Contact: Remove contaminated clothing. Wash the affected area with plenty of soap and water. If skin irritation occurs, seek medical advice.[10]
- If Inhaled: Move the person to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. May cause irritation to the respiratory tract.[10] Seek medical attention if symptoms persist.

- If Swallowed: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. May be harmful if swallowed.[10] Seek medical attention.



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Caption: First-aid decision workflow for exposure incidents.

## Section 5: Fire-Fighting Measures

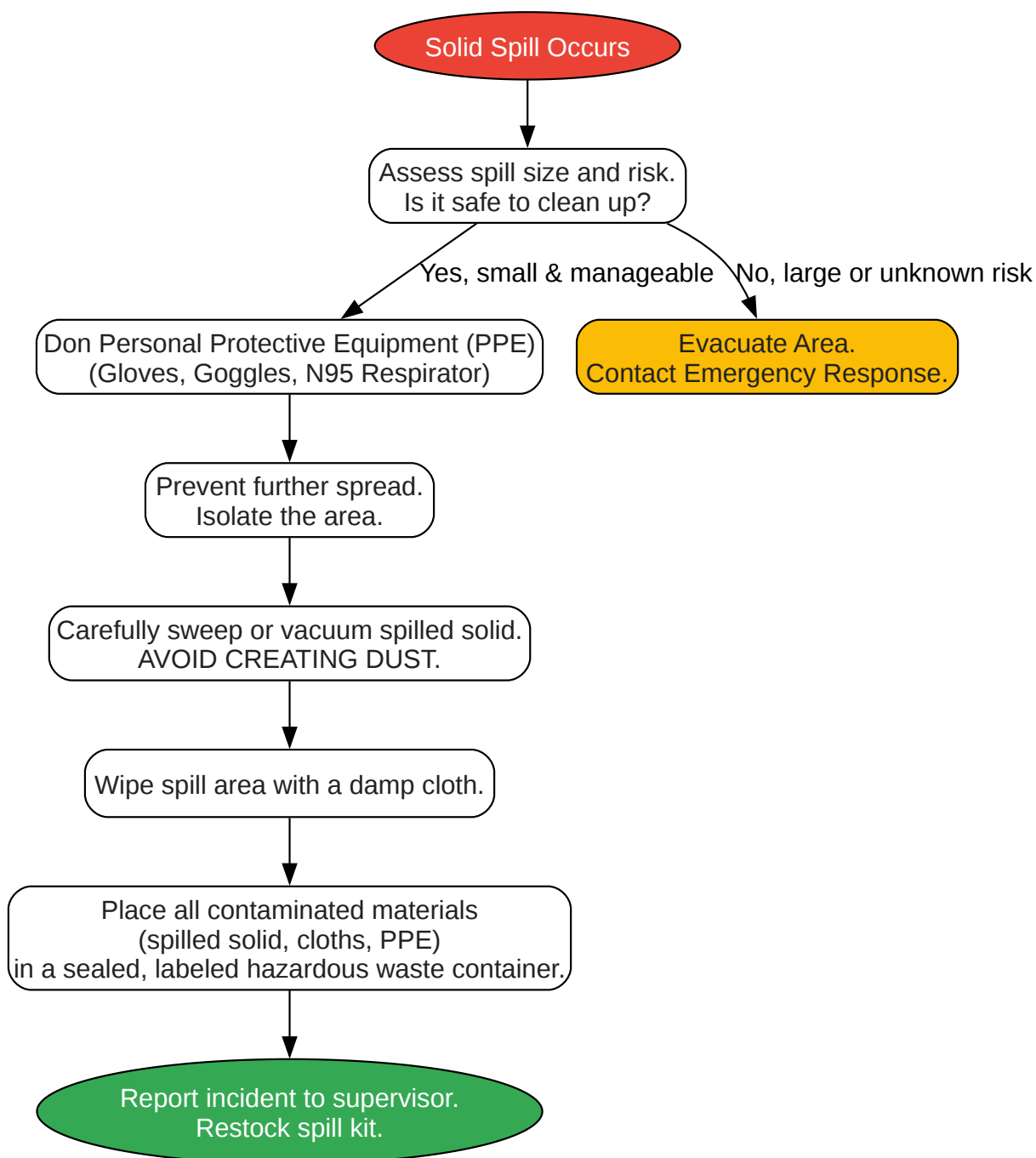
- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[10]
- Specific Hazards Arising from the Chemical: The material is a combustible solid.[2] Irritating fumes and organic acid vapors may develop when the material is exposed to elevated temperatures or open flame.[10] Hazardous decomposition products include europium oxide fumes.[10]
- Special Protective Equipment for Firefighters: Wear self-contained breathing apparatus for firefighting if necessary. Use water spray to cool unopened containers. Exercise caution when fighting any chemical fire.[10]

## Section 6: Accidental Release Measures

The primary objective during a spill is to contain the material safely without creating dust and to prevent exposure to personnel.

- Personal Precautions, Protective Equipment, and Emergency Procedures:
  - Avoid dust formation.
  - Ensure adequate ventilation.
  - Wear appropriate personal protective equipment (PPE) as specified in Section 8.
  - Evacuate personnel to safe areas.
- Environmental Precautions:
  - Prevent further leakage or spillage if safe to do so.
  - Do not let the product enter drains.
- Methods and Materials for Containment and Cleaning Up:
  - Solid Spills: Carefully sweep up or vacuum the spilled solid.[13] Care should be taken to avoid creating airborne dust.[14] Place the material into a suitable, labeled, closed

container for disposal. After the bulk of the material has been removed, wipe the area with a damp cloth or spill pad.<sup>[14]</sup> Dispose of all contaminated materials as hazardous waste.



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Caption: Step-by-step workflow for cleaning up a solid chemical spill.

## Section 7: Handling and Storage

- Precautions for Safe Handling: Avoid contact with skin and eyes. Avoid formation of dust and aerosols. Provide appropriate exhaust ventilation at places where dust is formed. Wash hands thoroughly after handling.[10]
- Conditions for Safe Storage: Keep container tightly closed in a dry and well-ventilated place. This material is hygroscopic (sensitive to moisture).[4] Store at 2-8°C, protected from light.[4] The storage class for this material is "Combustible Solids".[2]

## Section 8: Exposure Controls/Personal Protection

Engineering controls and personal protective equipment are essential to minimize exposure during handling.

- Engineering Controls: Use only in a well-ventilated area, preferably in a chemical fume hood.
- Personal Protective Equipment (PPE):

Protection Type	Specification	Rationale
Eye/Face Protection	Safety glasses with side-shields or chemical goggles.	Protects against dust particles and splashes, preventing serious eye irritation.[2][10]
Skin Protection	Chemical-resistant gloves (e.g., Nitrile rubber).	Prevents skin contact and subsequent irritation.[2][10]
Respiratory Protection	NIOSH-approved N95 (US) or equivalent particulate respirator.	Required where dust is generated and engineering controls are insufficient.[2][4]
Body Protection	Laboratory coat.	Protects personal clothing from contamination.

## Section 9: Physical and Chemical Properties

Property	Value	Source
Appearance	Solid; off-white to yellow powder or granules	[2][4]
Odor	No data available	
Melting Point	203-207 °C	[2]
Boiling Point	No data available	
Flash Point	Not applicable	[2]
Solubility	Insoluble in water. Soluble in organic solvents.	[4]
Molecular Weight	1037.49 g/mol	[2]

## Section 10: Stability and Reactivity

- Reactivity: No data available.
- Chemical Stability: Stable under recommended storage conditions.[10]
- Possibility of Hazardous Reactions: No data available.
- Conditions to Avoid: Exposure to moisture and air, as the material can slowly decompose. [10]
- Incompatible Materials: Strong oxidizing agents.
- Hazardous Decomposition Products: In case of fire, may produce hazardous decomposition products such as carbon oxides, hydrogen fluoride, and europium oxide fumes.[10]

## Section 11: Toxicological Information

While comprehensive toxicological data for this specific compound is not readily available, the known hazards are based on its classification as an irritant.

- Acute Toxicity: Not classified. May be harmful if swallowed.[10]
- Skin Corrosion/Irritation: Causes skin irritation.[10]
- Serious Eye Damage/Irritation: Causes serious eye irritation.[10]
- Respiratory or Skin Sensitization: Not classified.[10]
- Germ Cell Mutagenicity: Not classified.[10]
- Carcinogenicity: Not classified. None of the components are listed by IARC, NTP, OSHA, or ACGIH as a carcinogen.[10]
- Additional Information: The biological and toxicological effects of many lanthanide compounds are not fully characterized, though they are an area of active research due to their increasing use.[15][16][17]

## Section 12: Ecological Information

Specific ecotoxicity data for Resolve-Al™ EuFOD is limited. However, the release of lanthanides into the environment is a subject of growing concern.

- Toxicity: No data available.
- Persistence and Degradability: No data available.
- Bioaccumulative Potential: No data available.
- Mobility in Soil: No data available.
- General Notes: Lanthanides are considered emerging contaminants, and their increasing presence in aquatic systems from anthropogenic sources warrants caution.[15] The environmental fate and toxicity of lanthanide complexes can be influenced by factors like pH and the presence of other ligands in the environment.[18][19] Any release to the environment should be avoided.

## Section 13: Disposal Considerations

- **Waste Treatment Methods:** Dispose of this chemical and its container as hazardous waste. Contact a licensed professional waste disposal service. Disposal must be in accordance with all applicable federal, state, and local environmental regulations.

## Section 14: Transport Information

This substance is not typically regulated as a dangerous good for transport by DOT (US), IATA, or IMDG.

## Section 15: Regulatory Information

This product is subject to the hazard communication regulations of the countries in which it is sold, such as OSHA's Hazard Communication Standard (29 CFR 1910.1200) in the United States, which aligns with the GHS.<sup>[7]</sup><sup>[12]</sup>

## Section 16: Other Information

The information provided in this guide is based on the most current data available and is believed to be correct. However, this document is intended only as a guide for appropriate precautionary handling of the material by a properly trained person. No warranty is expressed or implied regarding the accuracy or completeness of this information.

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